

Assessing the Long-Term Durability of Cabotegravir's Virologic Suppression: A Comparative Guide

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Compound of Interest

Compound Name: Cabotegravir

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The advent of long-acting injectable antiretroviral therapy has marked a paradigm shift in the management of HIV-1 infection. **Cabotegravir**, a potent integrase strand transfer inhibitor (INSTI), co-administered with rilpivirine, a non-nucleoside reverse transcriptase inhibitor (NNRTI), as a long-acting injectable regimen, offers a less frequent dosing alternative to daily oral therapies. This guide provides a comprehensive comparison of the long-term durability of virologic suppression with long-acting **cabotegravir** plus rilpivirine against contemporary daily oral antiretroviral regimens, supported by experimental data from pivotal clinical trials.

Long-Term Virologic Efficacy: A Head-to-Head Comparison

The long-term efficacy of injectable **cabotegravir** plus rilpivirine has been rigorously evaluated in several key clinical trials, demonstrating sustained virologic suppression over multiple years. When compared to daily oral therapies, such as those containing dolutegravir or bictegravir, long-acting **cabotegravir** has shown non-inferior efficacy in maintaining viral loads below the limit of detection.

Table 1: Virologic Suppression Rates in Key Long-Term Studies

Clinical Trial	Treatment Arm	Duration	Virologic Suppression Rate (HIV-1 RNA <50 copies/mL)	Citation(s)
LATTE-2	Cabotegravir + Rilpivirine LA (Every 8 Weeks)	Week 256 (5 years)	81%	[1][2]
Cabotegravir + Rilpivirine LA (Every 4 Weeks)	Week 256 (5 years)	81% (randomized groups)	[1][2]	
ATLAS-2M	Cabotegravir + Rilpivirine LA (Every 8 Weeks)	Week 152 (~3 years)	87%	[3][4][5][6][7]
Cabotegravir + Rilpivirine LA (Every 4 Weeks)	Week 152 (~3 years)	86%	[3][4][5][6][7]	
FLAIR	Cabotegravir + Rilpivirine LA	Week 96	97.5% (adjusted)	[8][9][10]
Dolutegravir/Abacavir/Lamivudine (Oral)	Week 96	97.5% (adjusted)	[8][9][10]	
SOLAR	Cabotegravir + Rilpivirine LA (Every 2 Months)	Month 12	90%	[11][12][13][14][15][16][17]
Bictegravir/Emtricitabine/Tenofovir Alafenamide (Oral)	Month 12	93%	[11][12][13][14][15][16][17]	
ICON A Cohort	Bictegravir/Emtricitabine/Tenofovir	Real-world	Maintained virologic suppression	[18]

	r Alafenamide (Oral)			
Phase 3 Pooled Data	Bictegravir/Emtri citabine/Tenofovi r Alafenamide (Oral)	5 years	High rates of virologic suppression	[19]
PRESTIGIO Database	Dolutegravir- based regimens (Treatment- experienced)	5 years	Favorable long- term efficacy	[1][20]

Treatment-Emergent Resistance

While highly effective, instances of virologic failure with long-acting **cabotegravir** plus rilpivirine have been associated with the emergence of resistance-associated mutations (RAMs) to both components of the regimen. Understanding the pathways to resistance is critical for optimizing patient selection and monitoring.

Table 2: Treatment-Emergent Resistance in Cabotegravir Clinical Trials

Clinical Trial	Treatment Arm	Key Resistance Findings	Citation(s)
LATTE-2	Cabotegravir + Rilpivirine LA (Every 8 Weeks)	One case of treatment-emergent NNRTI and INSTI resistance by Week 48. No additional failures with resistance through 5 years.	[21] [22]
ATLAS-2M	Cabotegravir + Rilpivirine LA (Every 8 Weeks)	8 participants with CVF had treatment-emergent RPV and INSTI RAMs.	[3] [4]
Cabotegravir + Rilpivirine LA (Every 4 Weeks)	2 participants with CVF had treatment-emergent RPV and INSTI RAMs.	[3] [4]	
Meta-analysis	Cabotegravir + Rilpivirine LA	INSTI resistance emerged in approximately 40%-70% of individuals experiencing virologic failure, a rate significantly higher than for oral INSTI-based regimens.	[23] [24]

Experimental Protocols

The following sections detail the methodologies of the key clinical trials cited in this guide.

LATTE-2 (Long-Acting Antiretroviral Treatment Enabling-2)

- Study Design: A phase 2b, multicenter, open-label, parallel-group study.[\[21\]](#)[\[22\]](#)
- Induction Phase: Treatment-naïve adults with HIV-1 received oral **cabotegravir** and abacavir/lamivudine for 20 weeks to establish virologic suppression.[\[21\]](#)[\[22\]](#)
- Maintenance Phase: Participants with HIV-1 RNA <50 copies/mL were randomized (2:2:1) to receive intramuscular long-acting **cabotegravir** plus rilpivirine every 4 or 8 weeks, or to continue the oral regimen.[\[21\]](#)[\[22\]](#)
- Primary Endpoints: Proportion of participants with HIV-1 RNA <50 copies/mL at week 32, incidence of protocol-defined virologic failure, and safety.[\[25\]](#)

ATLAS-2M (Antiretroviral Therapy as Long-Acting Suppression–2 Months)

- Study Design: A phase 3b, randomized, open-label, non-inferiority study.[\[5\]](#)[\[7\]](#)[\[14\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)
- Participants: Virologically suppressed adults on a stable antiretroviral regimen.[\[26\]](#)[\[28\]](#)
- Randomization: Participants were randomized (1:1) to receive intramuscular long-acting **cabotegravir** plus rilpivirine every 8 weeks or every 4 weeks.[\[26\]](#)[\[28\]](#)
- Primary Endpoint: Proportion of participants with plasma HIV-1 RNA ≥50 copies/mL at Week 48.[\[27\]](#)[\[28\]](#)

FLAIR (First Long-Acting Injectable Regimen)

- Study Design: A phase 3, randomized, open-label, multicenter, non-inferiority study.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#)
- Induction Phase: Antiretroviral therapy-naïve participants received daily oral dolutegravir, abacavir, and lamivudine for 20 weeks.[\[8\]](#)

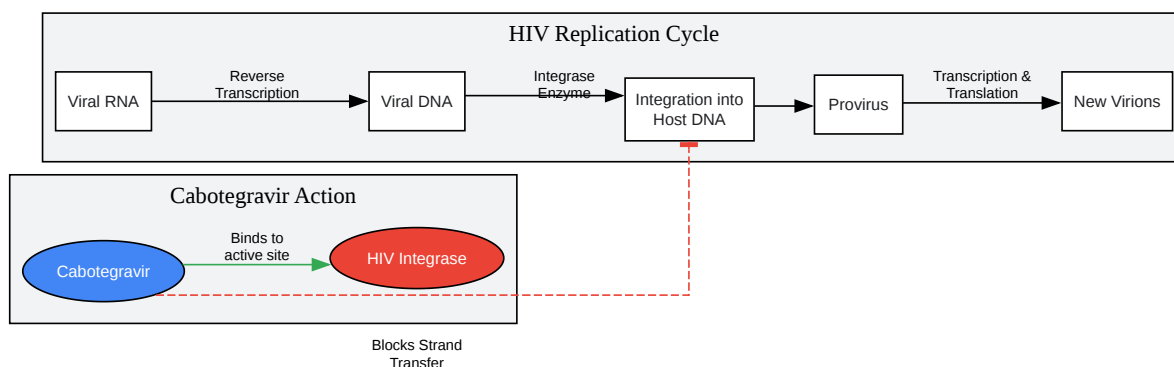
- Maintenance Phase: Participants with HIV-1 RNA <50 copies/mL were randomized (1:1) to switch to long-acting **cabotegravir** and rilpivirine or continue the oral standard of care.[8]
- Primary Endpoint: Proportion of participants with HIV-1 RNA ≥50 copies/mL at Week 48.[8]

SOLAR (Study of Long-Acting Rilpivirine and Cabotegravir)

- Study Design: A phase 3b, randomized, open-label, non-inferiority study.[11][12][13][14][15][16][17][24]
- Participants: Virologically suppressed adults on a stable regimen of daily oral bictegravir/emtricitabine/tenofovir alafenamide.[15][24]
- Randomization: Participants were randomized (2:1) to switch to intramuscular long-acting **cabotegravir** plus rilpivirine every 2 months or continue their oral regimen.[15]
- Primary Endpoint: Proportion of participants with plasma HIV-1 RNA ≥50 copies/mL at Month 12.[13]

Mechanism of Action and Resistance Pathways

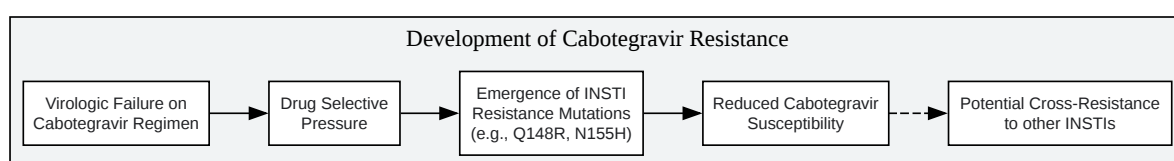
Cabotegravir is an integrase strand transfer inhibitor (INSTI).[33][34] It targets the HIV integrase enzyme, which is essential for the integration of viral DNA into the host cell's genome.[3][23][35] By binding to the active site of the integrase, **cabotegravir** blocks the strand transfer step of integration, thereby halting the HIV replication cycle.[10][34][36][37][38]



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Caption: Mechanism of action of **Cabotegravir**.

Resistance to **cabotegravir** typically emerges through specific mutations in the integrase gene. [39][40] These mutations can reduce the binding affinity of the drug to the integrase enzyme, thereby diminishing its inhibitory effect.[41]

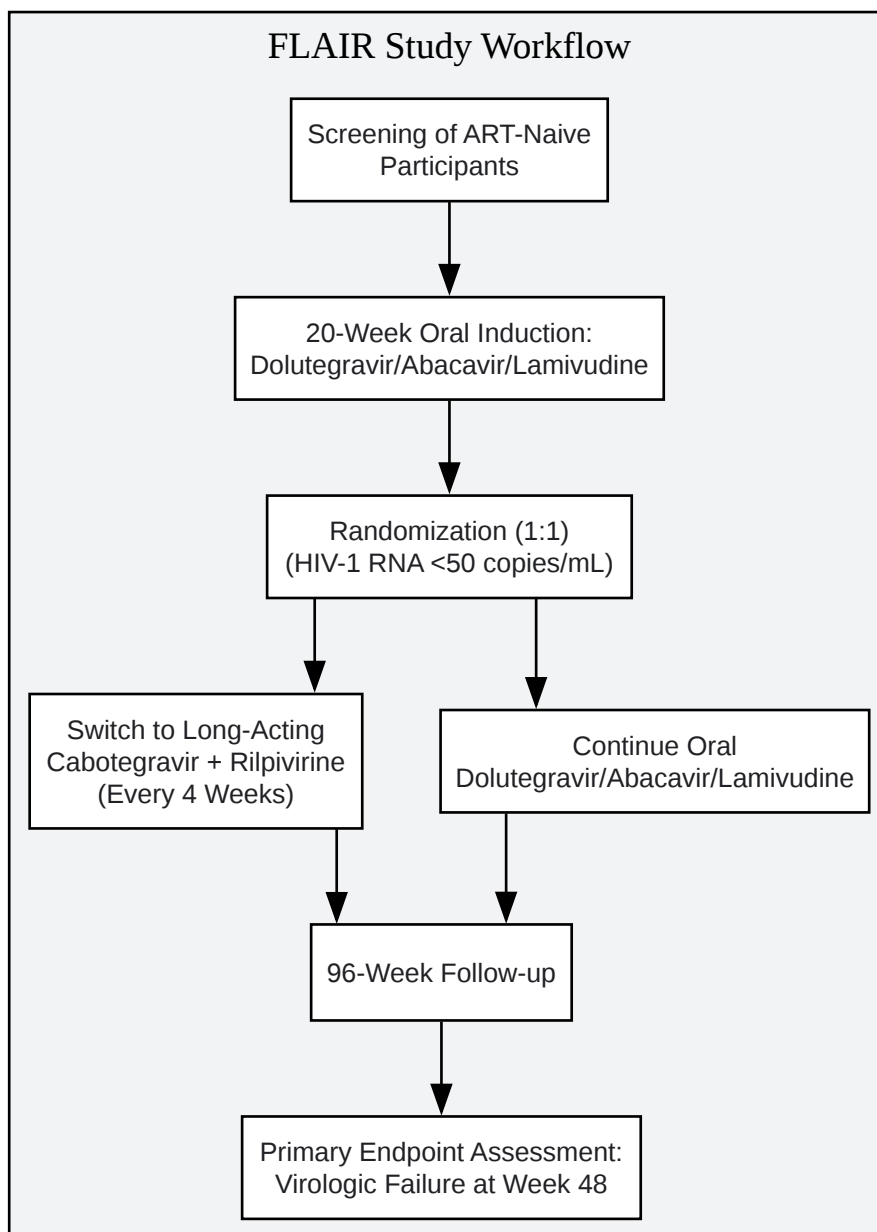


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Caption: Pathway to **Cabotegravir** resistance.

Experimental Workflow of a Representative Clinical Trial (FLAIR)

The workflow of the FLAIR study exemplifies the rigorous design employed to evaluate the efficacy and safety of long-acting **cabotegravir**.



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Caption: FLAIR clinical trial workflow.

In conclusion, long-acting **cabotegravir** plus rilpivirine demonstrates durable, long-term virologic suppression that is non-inferior to standard-of-care daily oral regimens. While the risk

of treatment-emergent resistance exists and warrants careful monitoring, this injectable therapy represents a significant advancement in HIV treatment, offering a highly effective and convenient option for many individuals. The choice between long-acting injectable and daily oral therapy should be individualized, taking into account patient preference, adherence history, and baseline resistance profiles.

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References

- 1. Long-term efficacy of dolutegravir in treatment-experienced subjects failing therapy with HIV-1 integrase strand inhibitor-resistant virus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Assessment of ibrutinib plus rituximab in front-line CLL (FLAIR trial): study protocol for a phase III randomised controlled trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Integrase | NIH [clinicalinfo.hiv.gov]
- 4. A Comprehensive Literature Review of Treatment-Emergent Integrase Resistance with Dolutegravir-Based Regimens in Real-World Settings [mdpi.com]
- 5. academic.oup.com [academic.oup.com]
- 6. researchgate.net [researchgate.net]
- 7. Long-Acting Cabotegravir and Rilpivirine Dosed Every 2 Months in Adults With Human Immunodeficiency Virus 1 Type 1 Infection: 152-Week Results From ATLAS-2M, a Randomized, Open-Label, Phase 3b, Noninferiority Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Molecular mechanisms of retroviral integrase inhibition and the evolution of viral resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Mechanisms and inhibition of HIV integration - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Integrase Strand Transfer Inhibitors Are Effective Anti-HIV Drugs | MDPI [mdpi.com]
- 12. Different Pathways Conferring Integrase Strand-Transfer Inhibitors Resistance - PubMed [pubmed.ncbi.nlm.nih.gov]

- 13. cabenuvahcp.com [cabenuvahcp.com]
- 14. gskpro.com [gskpro.com]
- 15. Efficacy, safety, and tolerability of switching to long-acting cabotegravir plus rilpivirine versus continuing fixed-dose bictegravir, emtricitabine, and tenofovir alafenamide in virologically suppressed adults with HIV, 12-month results (SOLAR): a randomised, open-label, phase 3b, non-inferiority trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. medinfo.gsk.com [medinfo.gsk.com]
- 17. medinfo.gsk.com [medinfo.gsk.com]
- 18. Long-term outcomes of bictegravir/emtricitabine/tenofovir alafenamide as first-line therapy and as switch strategy in virologically suppressed persons with HIV: data from the ICONA cohort - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Long-Term Biktarvy Resulted in High Rates of Viral Suppression [idse.net]
- 20. academic.oup.com [academic.oup.com]
- 21. The molecular biology of HIV integrase - PMC [pmc.ncbi.nlm.nih.gov]
- 22. viivhealthcare.com [viivhealthcare.com]
- 23. Integrase - Wikipedia [en.wikipedia.org]
- 24. daphealth.org [daphealth.org]
- 25. academic.oup.com [academic.oup.com]
- 26. HIV-1 Integrase-DNA Recognition Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 27. corevih-idfnord.fr [corevih-idfnord.fr]
- 28. Long-acting cabotegravir and rilpivirine dosed every 2 months in adults with HIV-1 infection (ATLAS-2M), 48-week results: a randomised, multicentre, open-label, phase 3b, non-inferiority study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 29. researchgate.net [researchgate.net]
- 30. cancerresearchuk.org [cancerresearchuk.org]
- 31. FLAIR trial: MRD-directed ibrutinib + venetoclax vs FCR in patients with CLL [lymphomahub.com]
- 32. hra.nhs.uk [hra.nhs.uk]
- 33. Integrase inhibitors: How they work, types, and side effects [medicalnewstoday.com]
- 34. What is the mechanism of Cabotegravir sodium? [synapse.patsnap.com]
- 35. youtube.com [youtube.com]

- 36. Cabotegravir | C19H17F2N3O5 | CID 54713659 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 37. go.drugbank.com [go.drugbank.com]
- 38. drugs.com [drugs.com]
- 39. Long-Acting Injectable Cabotegravir for HIV Prevention: What Do We Know and Need to Know about the Risks and Consequences of Cabotegravir Resistance? - PMC [pmc.ncbi.nlm.nih.gov]
- 40. Drug Resistance Mutations (DRMs) for Long-Acting Injectable Cabotegravir and Rilpivirine (CAB/RPV LAI) in the HIV-1 Subtype A6 Epidemic in Poland - PMC [pmc.ncbi.nlm.nih.gov]
- 41. Resistance following failure of injectable cabotegravir/rilpivirine may limit future treatment options | aidsmap [aidsmap.com]
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